

Application Notes and Protocols for JNJ-55511118 in Memory Assessment

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Compound of Interest

Compound Name: JNJ-55511118

Cat. No.: B15575977

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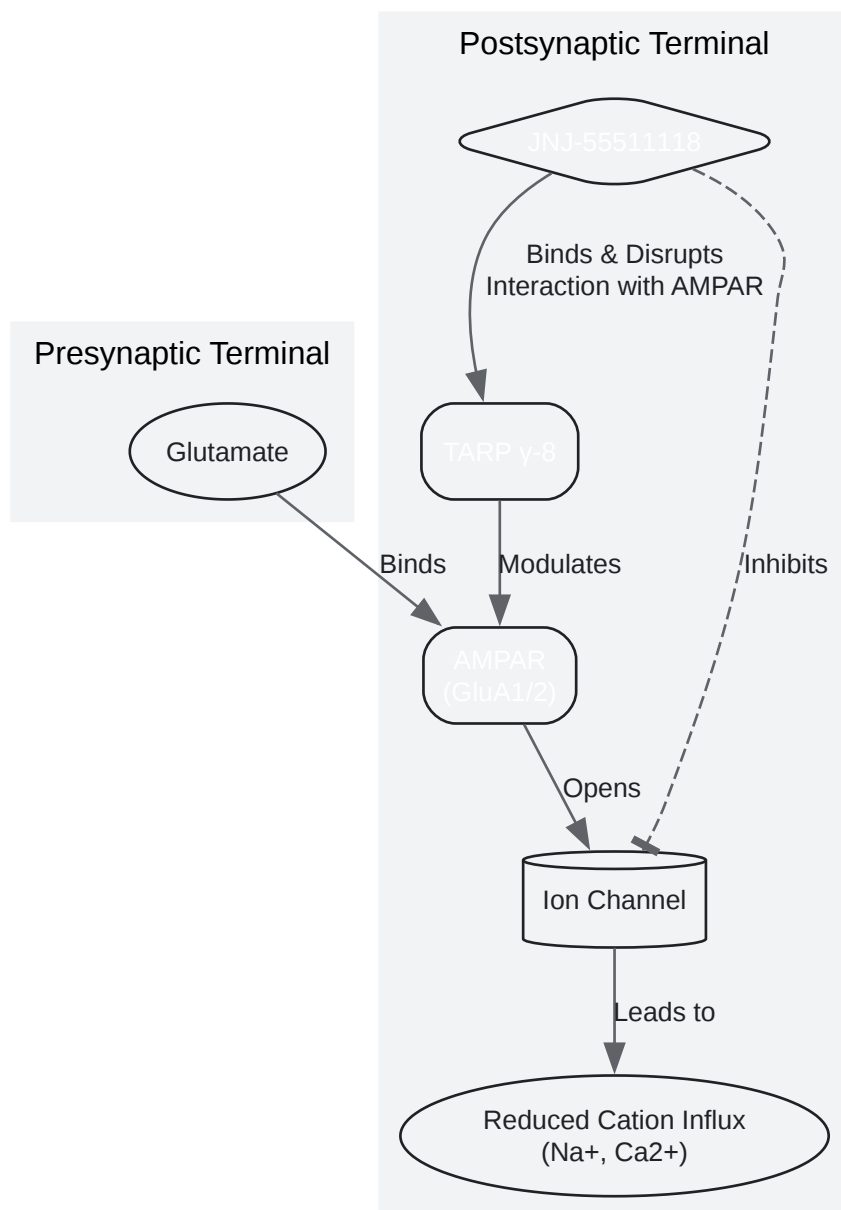
Introduction

JNJ-55511118 is a selective, high-affinity negative allosteric modulator of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors that contain the transmembrane AMPA receptor regulatory protein γ -8 (TARP- γ 8).[1][2] TARP- γ 8 is highly expressed in the hippocampus, a brain region critical for learning and memory.[3][4][5] **JNJ-55511118** acts by disrupting the interaction between TARP- γ 8 and the pore-forming GluA subunits of the AMPA receptor, which in turn reduces the single-channel conductance of the receptor. Preclinical studies have investigated the effects of **JNJ-55511118** on cognitive function, with some evidence suggesting a mild impairment in learning and memory at high levels of receptor occupancy.[3] These application notes provide a detailed overview of the experimental design for assessing the impact of **JNJ-55511118** on memory, with a focus on the Novel Object Recognition (NOR) task.

Mechanism of Action Signaling Pathway

The following diagram illustrates the proposed mechanism of action for **JNJ-55511118** at the synaptic level.

JNJ-55511118 Signaling Pathway

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Caption: Mechanism of **JNJ-55511118** action on AMPA receptors.

Data Presentation

The following tables provide a template for summarizing quantitative data from memory assessment studies involving **JNJ-55511118**. Researchers should populate these tables with their specific experimental data.

Table 1: Novel Object Recognition (NOR) Task - Object Exploration Time

Treatment Group	Dose (mg/kg)	Time with Familiar Object (s)	Time with Novel Object (s)	Discrimination Index*
Vehicle	0			
JNJ-55511118	1			
JNJ-55511118	3			
JNJ-55511118	10			

*Discrimination Index (DI) = (Time with Novel Object - Time with Familiar Object) / (Total Exploration Time)

Table 2: Open Field Test - Locomotor Activity

Treatment Group	Dose (mg/kg)	Total Distance Traveled (m)	Time in Center Zone (s)
Vehicle	0		
JNJ-55511118	1		
JNJ-55511118	3		
JNJ-55511118	10		

Experimental Protocols

Novel Object Recognition (NOR) Task

This protocol is a representative example for assessing recognition memory in rodents and is based on standard NOR procedures. Researchers should adapt this protocol based on the

specific details of their experimental setup and the strain of animals used.

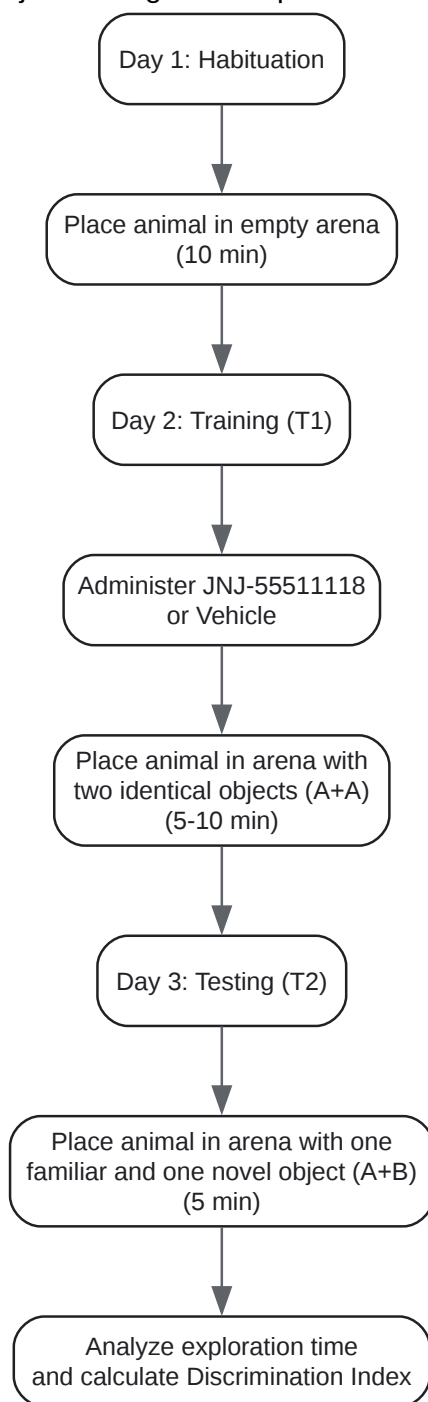
Objective: To evaluate the effect of **JNJ-55511118** on non-spatial recognition memory.

Materials:

- Open field arena (e.g., 50 cm x 50 cm x 40 cm), made of a non-porous material for easy cleaning.
- Two sets of identical objects (e.g., Set A: two identical plastic cubes; Set B: one plastic cube and one plastic pyramid). Objects should be of similar size and texture and heavy enough that the animals cannot displace them.
- Video recording and tracking software.
- **JNJ-55511118** and vehicle solution.

Experimental Workflow:

Novel Object Recognition Experimental Workflow



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Caption: Workflow for the Novel Object Recognition (NOR) task.

Procedure:

Day 1: Habituation

- Gently handle the animals for 5 minutes each day for 3-5 days leading up to the experiment.
- On the day of habituation, place each animal individually into the empty open field arena.
- Allow the animal to explore the arena freely for 10 minutes.
- Return the animal to its home cage.
- Thoroughly clean the arena with 70% ethanol between each animal to eliminate olfactory cues.

Day 2: Training (Familiarization) Phase (T1)

- Administer **JNJ-55511118** or vehicle to the animals at the appropriate time before the training session, based on the compound's pharmacokinetic profile.
- Place two identical objects (Object A1 and A2) in opposite corners of the arena.
- Place the animal in the center of the arena, facing away from the objects.
- Allow the animal to explore the objects for 5-10 minutes. The duration should be sufficient for the animal to explore both objects.
- Record the session using a video camera.
- Return the animal to its home cage.
- Clean the arena and objects thoroughly between animals.

Day 3: Testing Phase (T2)

- This phase is typically conducted 24 hours after the training phase to assess long-term memory.

- Replace one of the familiar objects (e.g., A2) with a novel object (Object B) in the same location. The other familiar object (A1) remains.
- Place the animal back into the center of the arena.
- Allow the animal to explore the objects for 5 minutes.
- Record the session using a video camera.
- Return the animal to its home cage.
- Clean the arena and objects thoroughly between animals.

Data Analysis:

- Using the video recordings, manually or with tracking software, score the amount of time the animal spends exploring each object during the testing phase. Exploration is typically defined as the animal's nose being within 2 cm of the object and oriented towards it.
- Calculate the Discrimination Index (DI) for each animal using the formula: $DI = (\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total time exploring both objects})$
- A positive DI indicates a preference for the novel object, suggesting intact recognition memory. A DI of zero or negative suggests a memory deficit.
- Perform statistical analysis (e.g., ANOVA followed by post-hoc tests) to compare the DI between the vehicle and **JNJ-55511118** treatment groups.

Open Field Test

Objective: To assess general locomotor activity and rule out any confounding motor effects of **JNJ-55511118** that could affect performance in the NOR task.

Materials:

- Open field arena (same as for NOR).
- Video recording and tracking software.

- **JNJ-55511118** and vehicle solution.

Procedure:

- Administer **JNJ-55511118** or vehicle to the animals.
- Place the animal in the center of the open field arena.
- Allow the animal to explore freely for 10-15 minutes.
- Record the session using a video camera.
- Analyze the recordings for total distance traveled and time spent in the center versus the periphery of the arena.

Conclusion

The experimental designs and protocols outlined in these application notes provide a robust framework for investigating the effects of **JNJ-55511118** on memory. The Novel Object Recognition task, coupled with the Open Field test, allows for a specific assessment of recognition memory while controlling for potential motor confounds. Adherence to detailed and consistent protocols is critical for generating reliable and reproducible data in the preclinical evaluation of this and other cognitive modulators.

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